

Proper Disposal Procedures for QM31 Products

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Compound of Interest

Compound Name: QM31

Cat. No.: B8105988

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This document provides detailed safety and logistical information for the proper disposal of **QM31** products, specifically addressing both the liquid additive and powder additive formulations. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the hazards associated with each **QM31** product. The liquid and powder forms have distinct properties that require specific handling measures.

Personnel Protective Equipment (PPE): Due to the corrosive nature of both the liquid and powder forms, the following PPE is mandatory when handling **QM31** products:

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:** Wear protective gloves and a lab coat or other protective clothing.
- **Respiratory Protection:** In case of dust, fumes, or mist, use a NIOSH-approved respirator.

Emergency Procedures: In case of accidental exposure, follow these first aid measures:

- **Eye Contact:** Immediately rinse with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.^{[1][2]}

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[1][2]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.[1][2]
- Inhalation: Remove person to fresh air and keep comfortable for breathing.[1][2]

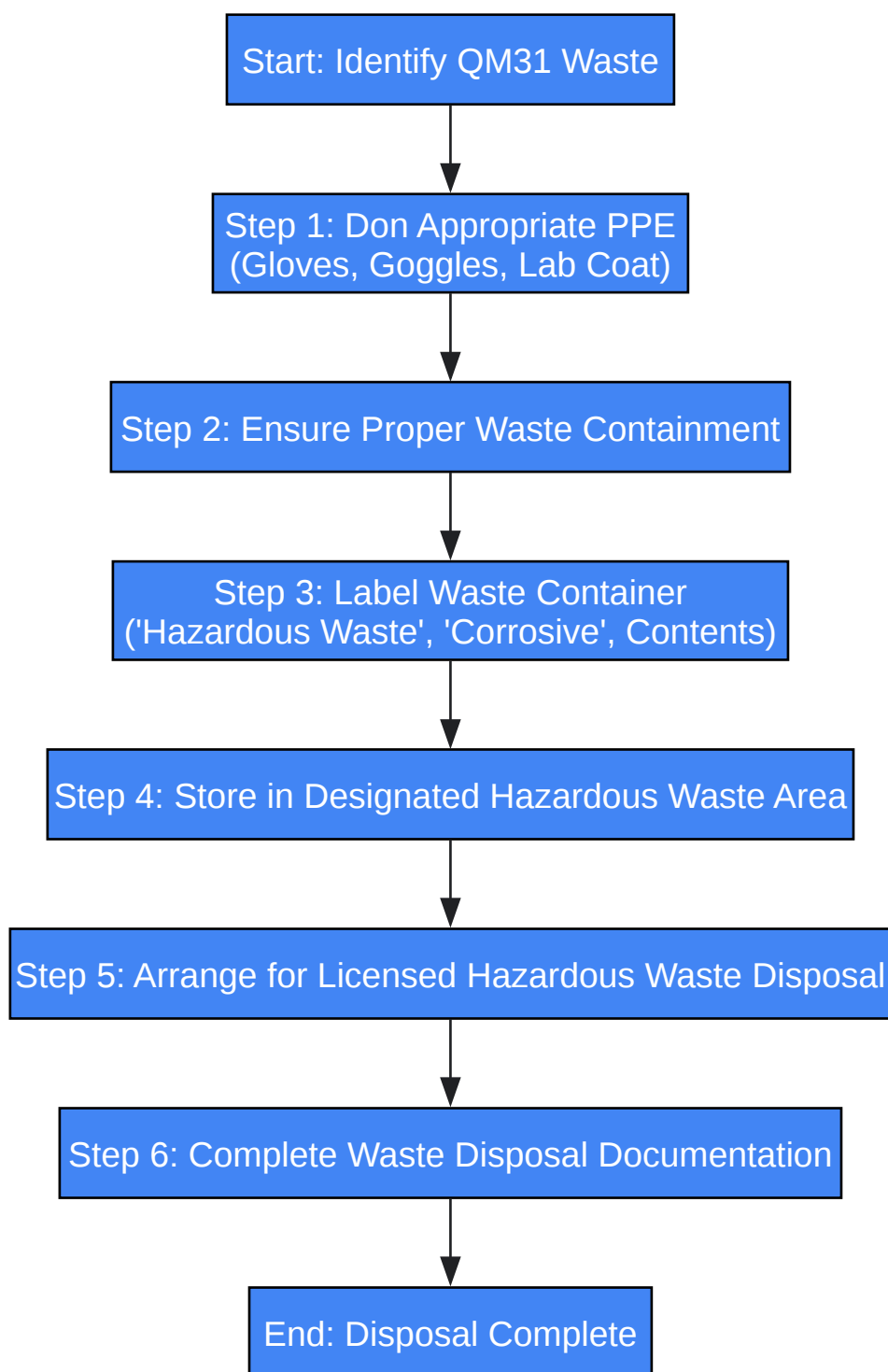
Quantitative Data Summary

The following table summarizes the key quantitative data for the **QM31** Liquid and Powder Additives based on their Safety Data Sheets.

Property	QM31 Liquid Additive	QM31 Powder Additive
Signal Word	Danger	Danger
Hazard Statements	H314 - Causes severe skin burns and eye damage. H318 - Causes serious eye damage. H402 - Harmful to aquatic life.	H290 - May be corrosive to metals. H314 - Causes severe skin burns and eye damage. H318 - Causes serious eye damage.
Storage Temperature	Keep cool.	Keep cool.
Primary Components	ALCOHOLS, C6-C12, ETHOXYLATED (50-75%), ALKYL (C10-C16) BENZENESULFONIC ACID (22.5-25%)	SODIUM METASILICATE (30-50%)

Disposal Workflow

The proper disposal of **QM31** products is critical to ensure personnel safety and environmental protection. The following workflow outlines the necessary steps for compliant disposal.



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References

- 1. s1.kaercher-media.com [s1.kaercher-media.com]
- 2. s1.kaercher-media.com [s1.kaercher-media.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for QM31 Products]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8105988#qm31-proper-disposal-procedures]

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